

Best practices for long-term storage of ReACp53 peptide

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Compound of Interest

Compound Name: ReACp53

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Technical Support Center: ReACp53 Peptide

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **ReACp53** peptide.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of lyophilized **ReACp53** peptide?

For long-term storage, lyophilized **ReACp53** peptide should be stored at -20°C or -80°C.[1][2][3] When stored at -20°C, the peptide is stable for up to three years.[4][5] For maximum stability, storing at -80°C is preferred.[2]

Q2: How should I store **ReACp53** peptide once it has been reconstituted in a solvent?

Reconstituted **ReACp53** peptide solutions should be stored at -80°C for long-term storage, where they can be stable for up to one year.[4] For shorter-term storage, -20°C is suitable for up to one month.[4][5][6] It is highly recommended to aliquot the peptide solution into single-use volumes to avoid repeated freeze-thaw cycles.[5]

Q3: What solvents are recommended for reconstituting **ReACp53** peptide?

ReACp53 peptide can be reconstituted in sterile, distilled water or DMSO.[4][7] For aqueous solutions, a concentration of up to 50 mg/mL can be achieved, though sonication may be

required to facilitate dissolution.[7] For DMSO, a concentration of 10 mg/mL is achievable; it is important to use fresh, moisture-free DMSO.[4]

Q4: Can I store reconstituted **ReACp53** peptide at 4°C?

Storing reconstituted peptides at 4°C is generally not recommended for more than a few days to a week.[2] For any storage beyond a week, it is best to freeze the aliquots.

Q5: How can I prevent degradation of the **ReACp53** peptide during storage and handling?

To minimize degradation, always store the peptide in its lyophilized form at -20°C or -80°C until you are ready to use it.[1] When preparing to reconstitute, allow the vial to warm to room temperature in a desiccator before opening to prevent condensation.[3] For peptides in solution, avoid repeated freeze-thaw cycles by preparing single-use aliquots.[5] Protect the peptide from light and moisture.[3]

Troubleshooting Guide

Issue 1: The **ReACp53** peptide will not fully dissolve in water.

- Possible Cause: The peptide concentration may be too high, or the peptide may have formed aggregates.
- Solution: Gentle warming (not exceeding 40°C) or sonication can aid in dissolving the peptide.[7][8] If solubility issues persist, consider reconstituting in a small amount of DMSO first, then diluting with your aqueous buffer.[8]

Issue 2: I am seeing a decrease in the peptide's activity in my experiments over time.

- Possible Cause: The peptide may be degrading due to improper storage or handling. This can be caused by repeated freeze-thaw cycles, exposure to moisture, or oxidation.[3]
- Solution: Ensure you are following the recommended storage conditions. Use single-use aliquots to avoid freeze-thaw cycles.[5] When reconstituting, use sterile, oxygen-free solvents if possible, especially if your peptide sequence is susceptible to oxidation.[8] Before use, allow the vial to equilibrate to room temperature before opening.[3]

Issue 3: I observe precipitation in my peptide solution after thawing.

- Possible Cause: The peptide may have come out of solution during the freezing process.
- Solution: Before use, ensure the solution is fully thawed and gently vortex or sonicate to redissolve any precipitate. Visually inspect the solution for clarity before use in your experiment.^[9]

Data Presentation

Table 1: Recommended Long-Term Storage Conditions for **ReACp53** Peptide

Form	Storage Temperature	Duration	Citations
Lyophilized Powder	-20°C	Up to 3 years	^[4] ^[5]
Lyophilized Powder	-80°C	Several years (Recommended for maximum stability)	^[2]
In Solvent (e.g., Water, DMSO)	-20°C	Up to 1 month	^[4] ^[5] ^[6]
In Solvent (e.g., Water, DMSO)	-80°C	Up to 1 year	^[4]

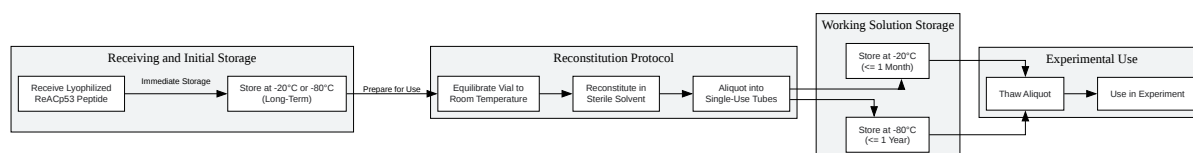
Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **ReACp53** Peptide

- Equilibration: Before opening the vial, allow the lyophilized **ReACp53** peptide to warm to room temperature for at least 15-20 minutes, preferably in a desiccator.^[3]^[10] This prevents moisture from condensing on the peptide.
- Solvent Preparation: Prepare the desired sterile solvent (e.g., sterile distilled water or fresh, moisture-free DMSO).
- Dissolution: Add the appropriate volume of solvent to the vial to achieve the desired stock concentration. For example, to create a 10 mg/mL stock solution from 1 mg of peptide, add 100 µL of solvent.

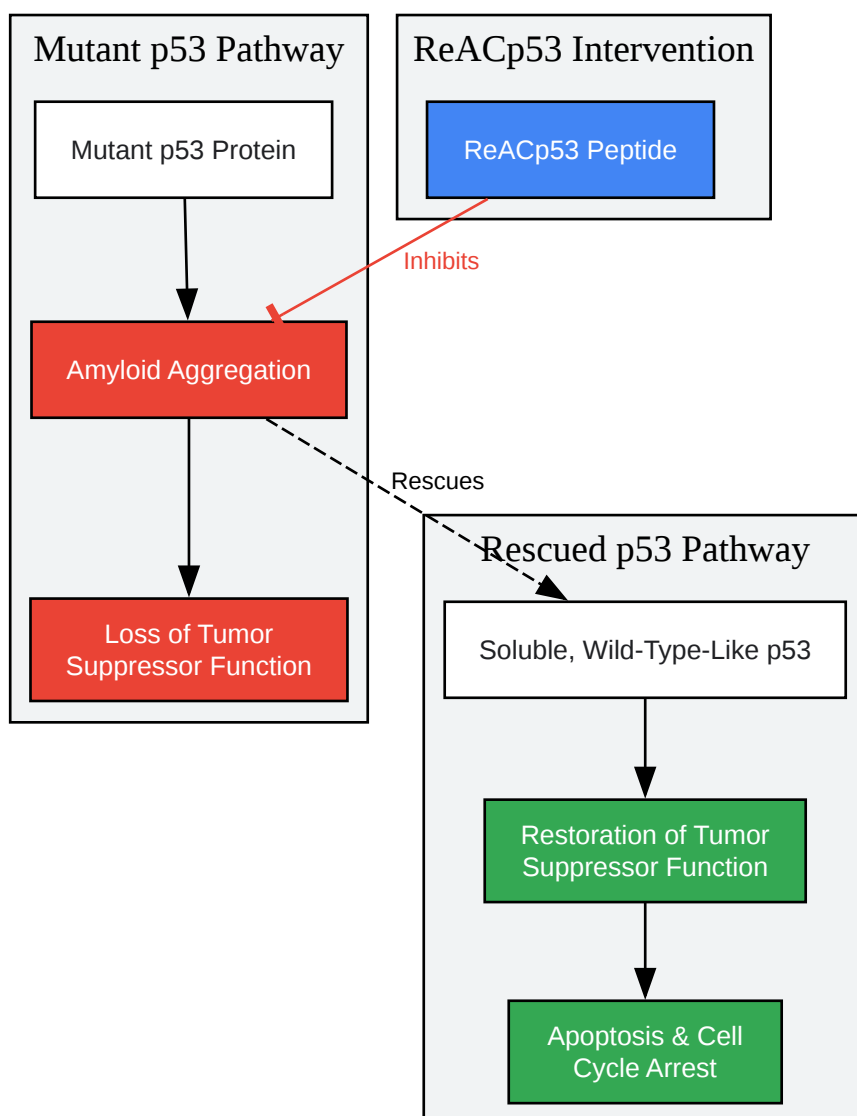
- **Mixing:** Gently swirl or vortex the vial to dissolve the peptide completely.[10] If necessary, sonicate the solution to aid dissolution.[7]
- **Aliquoting:** Once fully dissolved, dispense the solution into single-use, low-protein-binding microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 1 year).[4][5][6]

Mandatory Visualizations



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Caption: Workflow for long-term storage and handling of **ReACp53** peptide.



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Caption: Mechanism of **ReACp53** in rescuing mutant p53 function.

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